

Diethylene Glycol Distearate: A Technical Overview of its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylene glycol distearate

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Introduction

Diethylene glycol distearate, with a CAS number of 109-30-8, is a diester of diethylene glycol and stearic acid. It finds extensive application in the pharmaceutical, cosmetic, and personal care industries as an emulsifier, opacifying agent, and pearlescent agent. For formulation scientists and researchers, a thorough understanding of its physical properties, such as melting and boiling points, is crucial for process development, stability testing, and quality control. This technical guide provides an in-depth look at these key parameters, including experimental protocols for their determination.

Physicochemical Data

The melting and boiling points of **diethylene glycol distearate** are summarized in the table below. It is important to note that due to its high molecular weight, the boiling point is a predicted value at standard atmospheric pressure, as experimental determination is challenging due to potential decomposition at elevated temperatures.

Property	Value	Source(s)
Melting Point	54 - 55 °C	[1] [2] [3] [4] [5] [6]
Boiling Point	666.4 °C (Predicted at 760 mmHg)	[2] [3] [4] [5] [6]

Experimental Protocols

Accurate determination of the melting and boiling points of a substance like **diethylene glycol distearate** is fundamental to its characterization. Standard laboratory procedures for these measurements are detailed below.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol describes the capillary method, a common and reliable technique for melting point determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of dry **diethylene glycol distearate** is finely powdered using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a packed column of 2-3 mm in height is achieved.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating and Observation:**

- The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- The sample is observed through the magnifying lens.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination

Determining the boiling point of a high-molecular-weight compound like **diethylene glycol distearate** at atmospheric pressure can lead to decomposition. Therefore, distillation under reduced pressure (vacuum distillation) is the preferred method to determine its boiling point. However, in the absence of experimental data, a common alternative for high-boiling liquids is the Thiele tube method, which can be adapted for small sample sizes.

Apparatus:

- Thiele tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Mineral oil or other suitable heating fluid

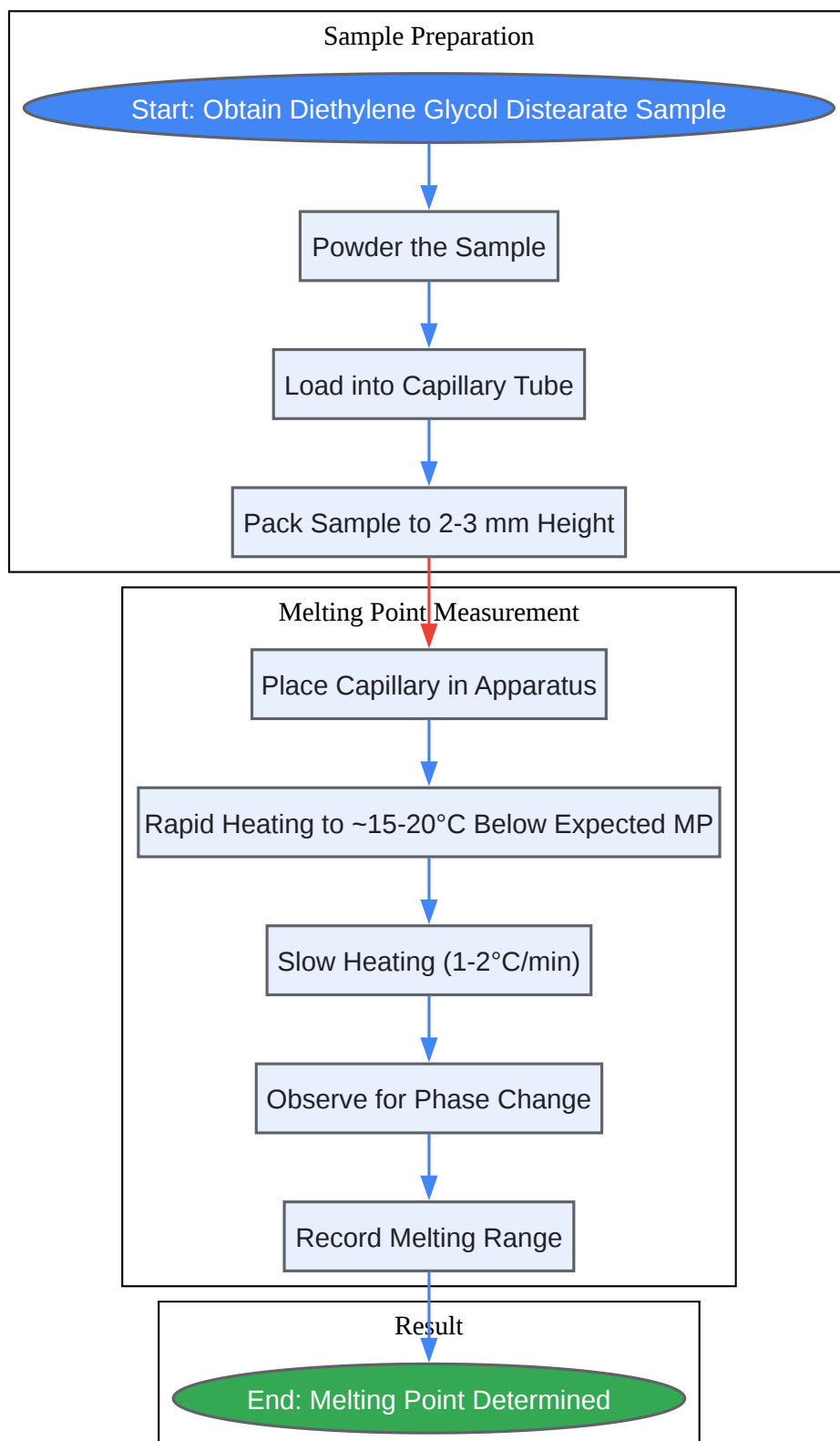
Procedure:

- Sample Preparation: A small amount of **diethylene glycol distearate** is placed in the small test tube.

- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid sample in the test tube.
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in the Thiele tube containing the heating fluid.
- **Heating:** The side arm of the Thiele tube is gently heated. This design promotes convection currents, ensuring uniform heating of the sample.
- **Observation:**
 - As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
 - Upon reaching the boiling point, the vapor pressure of the liquid will equal the external pressure, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Logical Workflow Diagram

The following diagram illustrates the logical workflow for the experimental determination of the melting point of **diethylene glycol distearate**.



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Caption: Experimental workflow for melting point determination.

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- To cite this document: BenchChem. [Diethylene Glycol Distearate: A Technical Overview of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093244#diethylene-glycol-distearate-melting-point-and-boiling-point>]

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